

Essential Safety and Operational Guide for Handling NUCC-0226272

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Compound of Interest

Compound Name: NUCC-0226272

Cat. No.: B12372003

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **NUCC-0226272**. It includes detailed personal protective equipment (PPE) requirements, handling and storage protocols, and disposal plans to ensure a safe laboratory environment.

Compound Information

NUCC-0226272 is a potent Proteolysis-targeting chimera (PROTAC) designed to induce the degradation of Enhancer of zeste homolog 2 (EZH2).^{[1][2]} It demonstrates anti-proliferative effects and is utilized in cancer research.^{[2][3][4]}

Identifier	Value
IUPAC Name	Substituted 3-amino-5-phenylbenzamide compound
CAS Number	3004503-12-9
Molecular Formula	Not explicitly provided in search results.
Molecular Weight	Not explicitly provided in search results.
Primary Target	EZH2

Personal Protective Equipment (PPE)

To ensure personal safety and prevent exposure, the following PPE is mandatory when handling **NUCC-0226272**.

Protection Type	Specific Recommendations
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves.
Skin and Body	Impervious clothing and lab coats.
Respiratory	A suitable respirator should be used.

Note: Engineering controls such as adequate ventilation and the provision of accessible safety showers and eye wash stations are also crucial.

Handling and Storage

Proper handling and storage are critical to maintain the integrity of **NUCC-0226272** and to ensure the safety of laboratory personnel.

Precautions for Safe Handling:

- Avoid inhalation of dust and aerosols.
- Prevent contact with eyes and skin.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Conditions for Safe Storage:

- Keep the container tightly sealed.
- Store in a cool, well-ventilated area.
- Protect from direct sunlight and sources of ignition.[\[5\]](#)[\[7\]](#)

Storage Condition	Duration
Powder	-20°C
In solvent	-80°C (use within 6 months); -20°C (use within 1 month)[2]

Note: For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[2]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures immediately.

Accidental Release Measures:

- Personal Precautions: Use full personal protective equipment. Evacuate personnel to safe areas and ensure adequate ventilation.[5][7]
- Environmental Precautions: Prevent further leakage or spillage. Keep the product away from drains and water courses.[5][7]
- Containment and Cleaning: Absorb solutions with a liquid-binding material like diatomite. Decontaminate surfaces by scrubbing with alcohol. Dispose of contaminated material according to disposal protocols.[5]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[5][6][7]
- In Case of Skin Contact: Rinse the skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[6][7]
- In Case of Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids. Remove contact lenses if present. Call a physician.[6]

- If Swallowed: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[\[5\]](#)
[\[7\]](#)

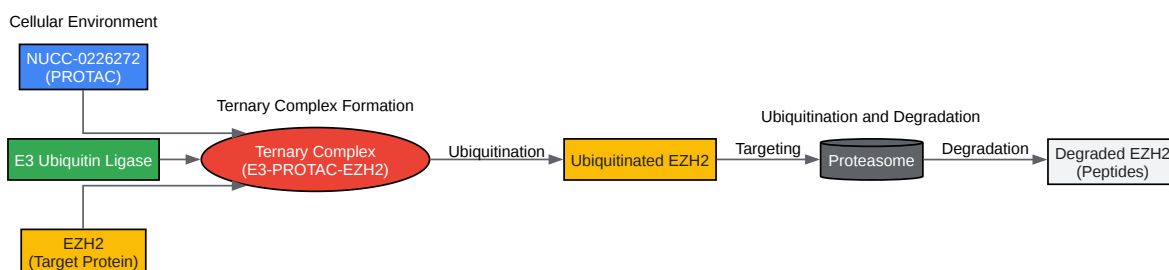
Disposal Plan

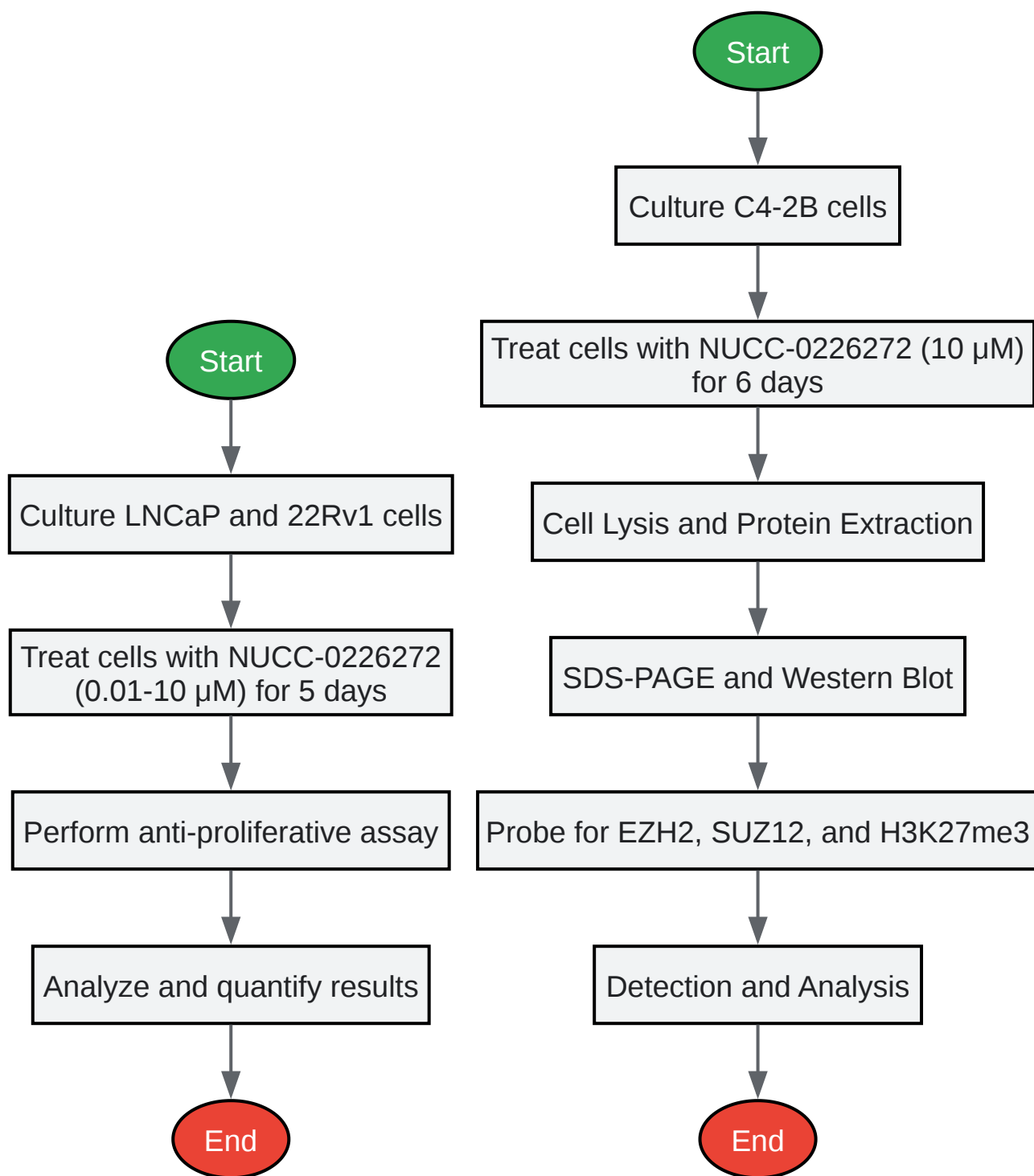
Dispose of **NUCC-0226272** and its container in accordance with local, state, and federal regulations. Do not release into the environment.

Experimental Protocols and Visualizations

Signaling Pathway of **NUCC-0226272**

NUCC-0226272 is a PROTAC that works by hijacking the cell's natural protein disposal system to target EZH2 for degradation. This process involves the formation of a ternary complex between **NUCC-0226272**, an E3 ubiquitin ligase, and the target protein EZH2.





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